

A Comprehensive Technical Guide to Cesium Benzoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

IUPAC Name and CAS Number

The nomenclature for the cesium salt of benzoic acid is straightforward. Its internationally recognized IUPAC name is **cesium benzoate**, with an alternative systematic name being cesium benzenecarboxylate.[1][2] This compound is uniquely identified for regulatory and scientific purposes by its CAS Registry Number: 17265-04-2.[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of **cesium benzoate** is provided in the table below, offering a quick reference for experimental design and safety considerations.



Property	Value	Source
IUPAC Name	cesium benzoate; cesium benzenecarboxylate	[1][2]
CAS Number	17265-04-2	[1][2]
Molecular Formula	C7H5CSO2	[2][3]
Molecular Weight	254.02 g/mol	[2][3]
Appearance	White solid (typical)	
Melting Point	Data not readily available; decomposes on heating.	[3]
Density	Data not readily available	
Solubility	Soluble in polar solvents like water.	[3]

Experimental Protocols Synthesis of Cesium Benzoate

A common and straightforward method for the laboratory-scale synthesis of **cesium benzoate** involves the neutralization of benzoic acid with a cesium base.

Materials:

- Benzoic acid (C₆H₅COOH)
- Cesium hydroxide (CsOH) or Cesium carbonate (Cs2CO3)
- Deionized water

Procedure:

 Dissolve benzoic acid in a minimal amount of warm deionized water in a reaction vessel equipped with a magnetic stirrer.



- In a separate container, prepare an aqueous solution of cesium hydroxide or cesium carbonate.
- Slowly add the cesium base solution to the benzoic acid solution while stirring continuously. If using cesium carbonate, effervescence (release of CO₂ gas) will be observed.
- Monitor the pH of the reaction mixture. Continue adding the cesium base until the solution reaches a neutral pH (approximately 7.0).
- Gently heat the resulting solution to ensure the reaction is complete and to aid in the dissolution of any remaining solids.
- Remove the solution from heat and allow it to cool to room temperature.
- The **cesium benzoate** can be isolated by removing the water, typically through evaporation under reduced pressure using a rotary evaporator.
- The resulting solid cesium benzoate should be dried in a desiccator to remove any residual moisture.

Application in Palladium-Catalyzed Cross-Coupling Reactions

Cesium benzoate, like other cesium salts, can serve as a crucial basic activator in palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination. The cesium cation is thought to play a key role in the catalytic cycle.

Generalized Protocol for Buchwald-Hartwig Amination using a Cesium Base:

Materials:

- Aryl halide (e.g., bromobenzene)
- Amine (e.g., aniline)
- Palladium catalyst (e.g., Pd2(dba)3)
- Phosphine ligand (e.g., XPhos)



- Cesium benzoate (as the base)
- Anhydrous toluene (as solvent)

Procedure:

- To a dry Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add the palladium catalyst, phosphine ligand, and **cesium benzoate**.
- Add the aryl halide and the amine to the flask.
- Add anhydrous toluene via syringe.
- Seal the flask and heat the reaction mixture to the desired temperature (typically 80-110 °C) with vigorous stirring.
- Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Diagrams and Workflows Synthesis of Cesium Benzoate

The following diagram illustrates the straightforward acid-base neutralization reaction for the synthesis of **cesium benzoate**.



Reactants Cesium Hydroxide (CsOH) Process Neutralization in Water Products Cesium Benzoate (C6H5COOCs) Water (H2O)

Synthesis of Cesium Benzoate

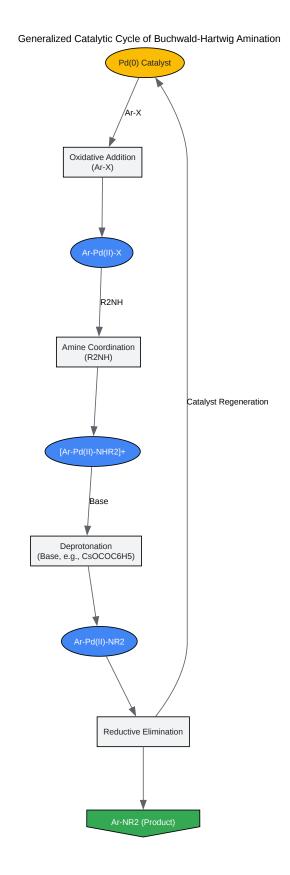
Click to download full resolution via product page

Caption: Acid-base neutralization for cesium benzoate synthesis.

Catalytic Cycle of Buchwald-Hartwig Amination

This diagram outlines the generally accepted mechanism for the palladium-catalyzed Buchwald-Hartwig amination, highlighting the essential role of a base, such as **cesium benzoate**.





Click to download full resolution via product page

Caption: Role of base in the Buchwald-Hartwig amination cycle.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. cesium benzoate [chemicalbook.com]
- 2. Cesium benzoate | C7H5CsO2 | CID 23685552 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy Cesium benzoate (EVT-1190794) | 17265-04-2 [evitachem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Cesium Benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092456#iupac-name-for-cesium-benzoate-and-its-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.